

butenafine hydrochloride clinical trial tinea pedis cure rates

Author: Smolecule Technical Support Team. Date: February 2026

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Butenafine Clinical Trial Efficacy for Tinea Pedis

Treatment Regimen	Mycologic Cure Rate	Effective Treatment/Clinical Response	Trial Design & Assessment Timeline
1% Cream, twice daily for 1 week [1]	Significantly higher than vehicle (5 weeks post-treatment)	Significantly higher than vehicle (5 weeks post-treatment)	Multicenter, double-blind, vehicle-controlled. Assessed at end of treatment and 5 weeks post-treatment.
1% Cream, once daily for 4 weeks [2]	88% (4 weeks post-treatment)	78% (4 weeks post-treatment)	Randomized, double-blind, vehicle-controlled. Assessed during treatment and 4 weeks post-treatment.
Vehicle Control (Placebo) [2]	33% (4 weeks post-treatment)	35% (4 weeks post-treatment)	Used as a control in the 4-week once-daily regimen trial.

Detailed Experimental Protocols

The high efficacy of butenafine is demonstrated through rigorous clinical trial methodologies. Here are the details of the key experiments cited.

1-Week, Twice-Daily Regimen Trial

- **Objective:** To evaluate the safety and efficacy of twice-daily butenafine versus its vehicle in treating interdigital tinea pedis [1].
- **Methods:**
 - **Design:** Multicenter, randomized, double-blind, parallel-group trial [1].
 - **Participants:** 402 patients with interdigital tinea pedis and a positive potassium hydroxide (KOH) examination; 271 with culture-confirmed cases were assessed for efficacy [1].
 - **Intervention:** 132 patients applied butenafine 1% cream, and 139 applied a vehicle cream, twice daily for 1 week [1].
 - **Outcome Measures:** Mycologic cure (negative culture and microscopy), effective treatment, overall cure, and mycologic/clinical cure. Patients were assessed at the cessation of treatment and 5 weeks after treatment ended [1].

4-Week, Once-Daily Regimen Trial

- **Objective:** To evaluate butenafine in the treatment of tinea pedis [2].
- **Methods:**
 - **Design:** Controlled, randomized, double-blind trial [2].
 - **Participants:** 80 patients with positive fungal cultures for tinea pedis [2].
 - **Intervention:** 40 patients applied butenafine 1% cream, and 40 applied vehicle, once daily for 4 weeks [2].
 - **Outcome Measures:** Mycologic cure and effective clinical response. Efficacy was assessed during treatment and 4 weeks after the treatment period concluded [2].

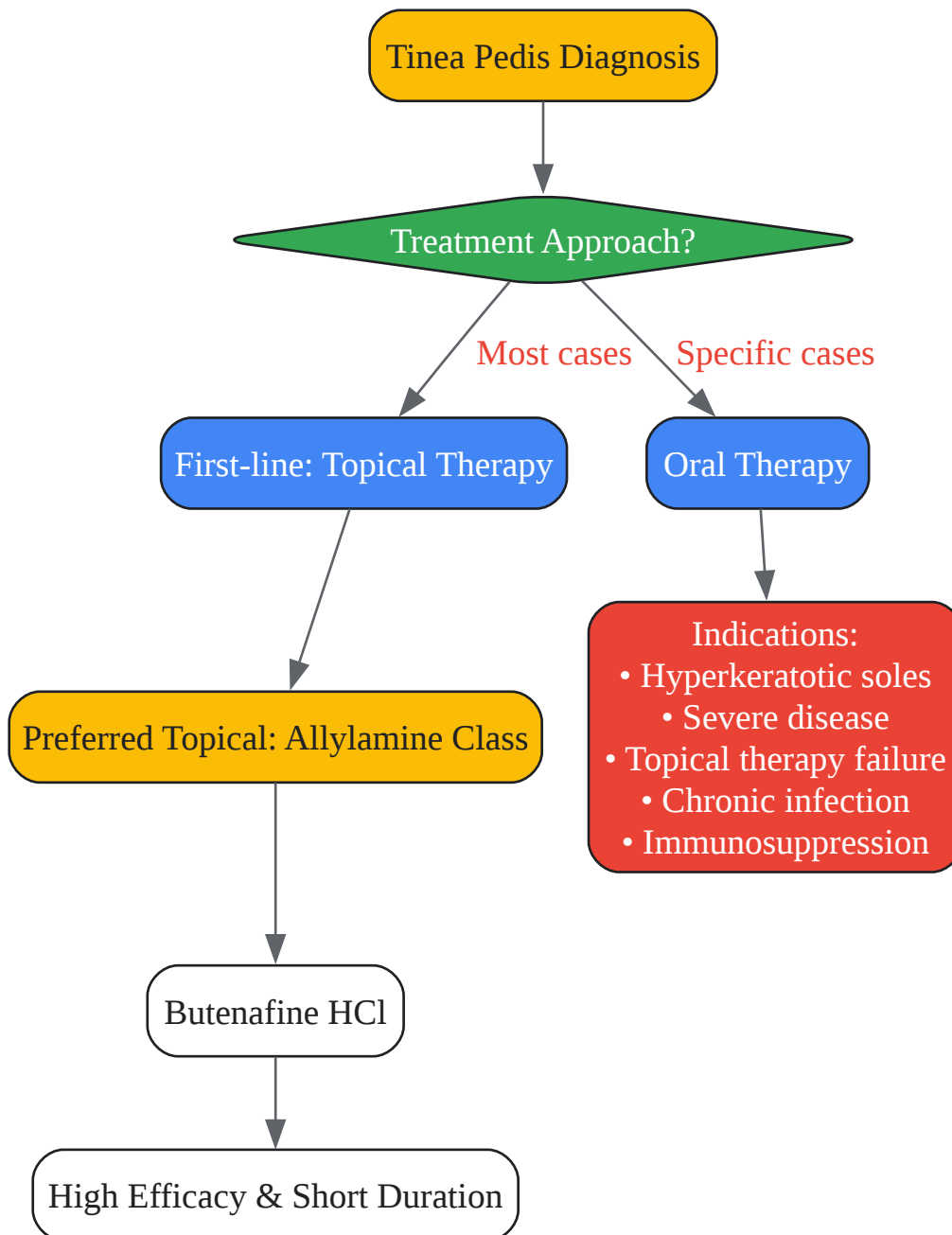
Comparative Efficacy with Other Antifungals

Butenafine belongs to the **allylamine** class of antifungals. A systematic review of randomized controlled trials concluded that both topical terbinafine and butenafine are more efficacious than a placebo for tinea pedis [3]. Butenafine was found to be similarly efficacious to terbinafine [3].

A broader analysis of topical agents provides context for how allylamines, as a class, perform [4]:

- **Allylamines** (terbinafine, naftifine, butenafine): ~70% cure rate.
- **Azoles** (miconazole, clotrimazole, etc.): ~47% cure rate.
- **Tolnaftate**: ~64% cure rate.

The following diagram illustrates the logical relationship determining the first-line treatment recommendation for tinea pedis and the subsequent role of drugs like butenafine.



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Key Takeaways for Research and Development

- **Sustained Post-Treatment Effect:** Butenafine exhibits a **post-antifungal effect**, where patients continue to improve for weeks after the active treatment period ends. This property supports shorter treatment regimens [1] [2].
- **Fungicidal Activity:** The high efficacy of short-duration therapy is attributed to butenafine's **fungicidal** (killing) mode of action, as opposed to merely fungistatic (growth-inhibiting) action [5].
- **Favorable Safety Profile:** The clinical trials reported a low incidence of adverse events, with less than 1% of patients treated with butenafine experiencing adverse events to treatment, indicating it is well-tolerated [1].

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To cite this document: Smolecule. [butenafine hydrochloride clinical trial tinea pedis cure rates].

Smolecule, [2026]. [Online PDF]. Available at:

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